

Technical Guide: Chemical Composition of TEEPOL HB7

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Compound of Interest

Compound Name: TEEPOL HB7

Cat. No.: B1179455

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical composition of **TEEPOL HB7**, a high-foaming industrial detergent. The information is compiled from technical data sheets and safety data sheets to offer a comprehensive overview for research and development applications.

Core Chemical Composition

TEEPOL HB7 is an aqueous solution primarily composed of sodium salts of a broad cut primary alcohol sulphate.^[1] The active surfactant component is a mixture of sodium alkyl sulphates with varying alkyl chain lengths. This variability is inherent to the "broad cut" manufacturing process of the primary alcohol raw material.

A more specific identification of the active ingredient is "Sulfuric acid, mono-C9-13-alkyl esters, sodium salts".^[2] This indicates that the alkyl chains predominantly range from nine to thirteen carbon atoms. The concentration of this active matter is nominally 40%.^[1]

The remainder of the solution consists of water and may contain minor components such as unreacted alcohols, inorganic salts (e.g., sodium sulfate) as byproducts of the manufacturing process, and additives. One identified additive is formaldehyde, present at a concentration of less than 1%.^[2]

Quantitative Data

The following table summarizes the known components of **TEEPOL HB7** based on available data.

Component	CAS Number	Concentration (% w/w)	Function
Sulfuric acid, mono-C9-13-alkyl esters, sodium salts	72906-11-7	> 30%	Anionic Surfactant
Water	7732-18-5	~ 60% (by difference)	Solvent
Formaldehyde	50-00-0	< 1%	Preservative
Non-hazardous ingredients (e.g., inorganic salts, etc.)	Not specified	Remainder	-

Physicochemical Properties

TEEPOL HB7 is a clear liquid with a slight odor.^{[2][3]} It is soluble in water and has a specific gravity of approximately 1.03.^{[2][3]} The pH of the solution is typically in the range of 6 to 9.^[2]

Experimental Protocols for Analysis

While specific proprietary analytical methods for **TEEPOL HB7** are not publicly available, the characterization of its primary components, sodium alkyl sulphates, can be achieved through standard analytical techniques for surfactants.

3.1. Determination of Active Matter: The concentration of the anionic surfactant can be determined by titration methods, such as the two-phase titration method (Epton titration) using a cationic titrant like benzethonium chloride or cetylpyridinium chloride in the presence of a suitable indicator.

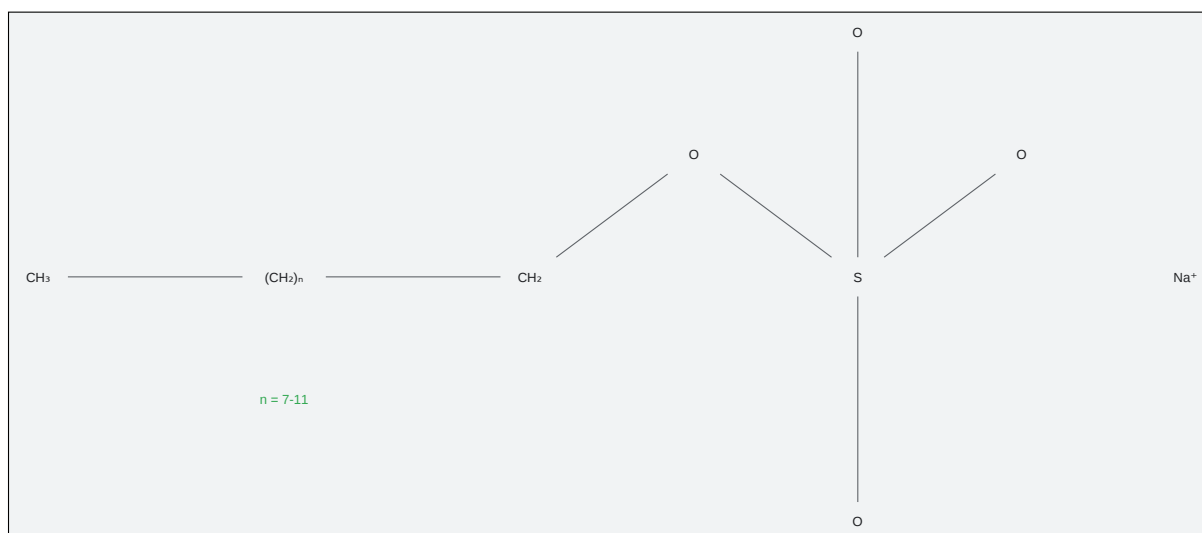
3.2. Characterization of Alkyl Chain Distribution: High-Performance Liquid Chromatography (HPLC), particularly with a C8 or C18 reverse-phase column, is a suitable method for separating and quantifying the individual sodium alkyl sulphates based on their chain length.^[4] This allows for the determination of the distribution of the C9 to C13 alkyl chains.

3.3. Identification and Quantification of Additives: The presence of formaldehyde can be confirmed and quantified using various methods, including spectrophotometry after derivatization (e.g., with acetylacetone) or by HPLC with a suitable detector.

Visualizations

General Chemical Structure of the Active Ingredient

The following diagram illustrates the general chemical structure of the primary active component in **TEEPOL HB7**, sodium primary alkyl sulphate, highlighting the variable length of the alkyl chain.

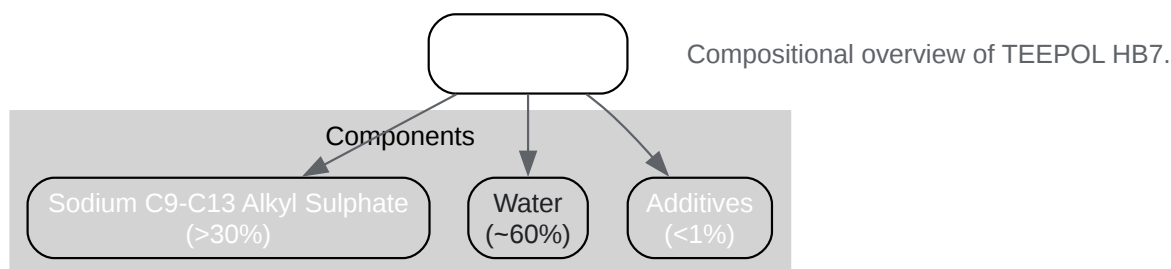


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General structure of sodium primary alkyl sulphate.

Compositional Overview of TEEPOL HB7

This diagram provides a simplified representation of the chemical composition of **TEEPOL HB7**.



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Compositional overview of **TEEPOL HB7**.

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